

Proper Disposal of TFC 007: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: TFC 007

Cat. No.: B1682772

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For researchers, scientists, and drug development professionals utilizing **TFC 007** (CAS 927878-49-7), a selective inhibitor of hematopoietic prostaglandin D synthase (H-PGDS), adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental protection.^{[1][2][3][4]} This document provides essential, step-by-step guidance for the safe handling and disposal of **TFC 007** waste.

Disposal and Safety Information Summary

The following table summarizes the key safety and disposal information for **TFC 007**.

Category	Information	Source
Product Identification	TFC 007	DC Chemicals
CAS Number	927878-49-7	DC Chemicals
Primary Disposal Method	Dispose of contents/container to an approved waste disposal plant.	^[1]
Environmental Precautions	Avoid release to the environment. Very toxic to aquatic life with long lasting effects.	^[1]
Spill Containment	Collect spillage.	^[1]

Experimental Protocol for Disposal

The proper disposal of **TFC 007**, whether as unused product or as waste from experimental procedures, must be conducted in a manner that ensures safety and regulatory compliance. The following protocol is based on the available Safety Data Sheet (SDS) information.[\[1\]](#)

Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Sealable, labeled waste container
- Inert absorbent material (e.g., vermiculite, sand)
- Chemical fume hood

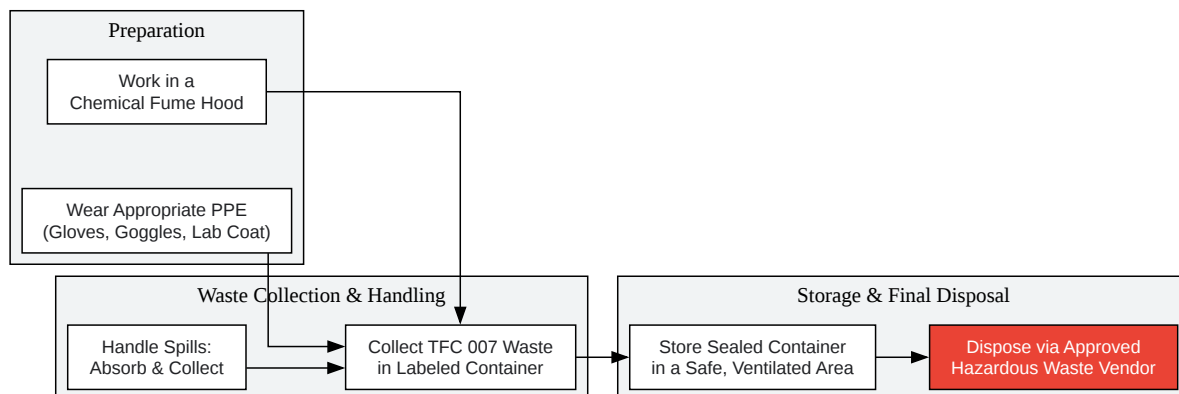
Procedure:

- Waste Collection:
 - Collect all waste containing **TFC 007**, including unused solutions, contaminated labware (e.g., pipette tips, vials), and any contaminated absorbent material from spills, in a designated and clearly labeled, sealable waste container.
- Handling Precautions:
 - Conduct all waste handling procedures within a chemical fume hood to avoid inhalation of any dust or aerosols.[\[1\]](#)
 - Wear appropriate PPE at all times to prevent skin and eye contact.[\[1\]](#)
- Spill Cleanup:
 - In the event of a spill, prevent further spread.[\[1\]](#)
 - Absorb the spilled material with an inert, non-combustible absorbent material.

- Carefully collect the contaminated absorbent material and place it into the designated waste container.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and wipe clean. Dispose of cleaning materials in the waste container.[\[1\]](#)
- Storage Pending Disposal:
 - Store the sealed waste container in a cool, dry, well-ventilated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.[\[1\]](#)
- Final Disposal:
 - Arrange for the disposal of the waste container through an approved and licensed hazardous waste disposal company. Do not dispose of **TFC 007** down the drain or in regular trash.[\[1\]](#)
 - Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **TFC 007**.



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Caption: Workflow for the safe disposal of **TFC 007** waste.

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References

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